

Application Notes and Protocols for Studying Sepsis Models with Pam3CSK4 TFA

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Compound of Interest		
Compound Name:	Pam3CSK4 TFA	
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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to using **Pam3CSK4 TFA**, a synthetic triacylated lipopeptide, for inducing and studying sepsis and related inflammatory responses in both in vitro and in vivo models. **Pam3CSK4 TFA** is a potent agonist for Toll-like receptor 2/1 (TLR2/TLR1), initiating a signaling cascade that mimics the effects of bacterial lipoproteins.[1]

Introduction to Pam3CSK4 TFA

Pam3CSK4 is a synthetic lipopeptide that mimics the acylated amino terminus of bacterial lipoproteins.[2] It is a well-characterized agonist of the TLR2/TLR1 heterodimer, which recognizes triacylated lipopeptides.[2][3] Activation of the TLR2/TLR1 complex by Pam3CSK4 triggers a downstream signaling cascade, primarily through the MyD88-dependent pathway, leading to the activation of nuclear factor-κB (NF-κB) and mitogen-activated protein kinases (MAPKs).[2][4][5][6] This results in the production of various pro-inflammatory cytokines and chemokines, making Pam3CSK4 a valuable tool for modeling the inflammatory response seen in sepsis.[1][7] The trifluoroacetate (TFA) salt form of Pam3CSK4 often provides enhanced water solubility and stability.[3]

Signaling Pathways Activated by Pam3CSK4

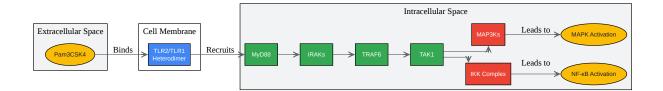
Upon binding to the TLR2/TLR1 heterodimer on the cell surface, Pam3CSK4 initiates a signaling cascade that is crucial for the innate immune response.[2][8][9] This pathway involves



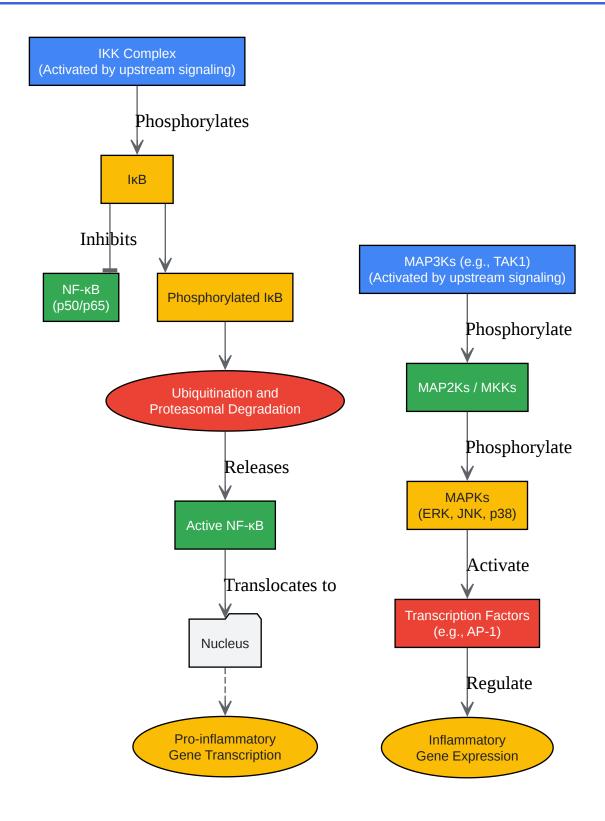
the recruitment of adaptor proteins, such as MyD88, leading to the activation of downstream kinases and transcription factors.[1][10][11]

TLR2/TLR1 Signaling Pathway

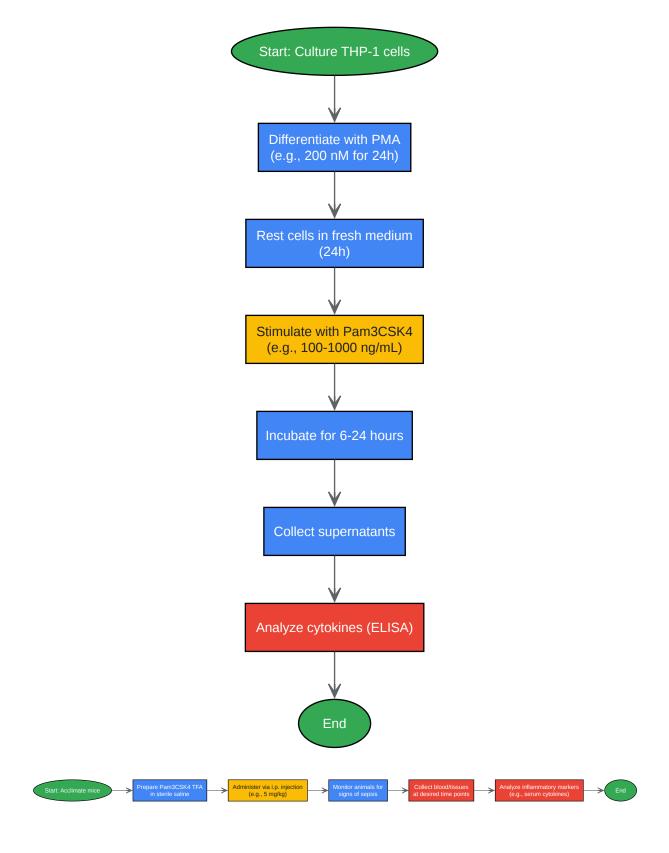












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